

terpinyl acetate CAS number and molecular formula

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Compound of Interest

Compound Name: Terpinyl acetate

Cat. No.: B147470

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An In-depth Technical Guide to **Terpinyl Acetate**

Overview

Terpinyl acetate is a naturally occurring monoterpene ester that is a prominent constituent of various essential oils, including those from pine, cardamom, and cajeput.[1][2][3] It exists as a mixture of isomers, with α -**terpinyl acetate** being the most common.[4] Characterized by its pleasant sweet, floral, and herbaceous aroma reminiscent of lavender and bergamot, it is widely utilized in the fragrance, flavor, and cosmetic industries.[1][4][5] Beyond its aromatic properties, **terpinyl acetate** has garnered significant interest from the scientific community for its potential pharmacological activities, including antimicrobial, antifungal, and antiviral effects.[1][6][7] This guide provides a comprehensive technical overview of **terpinyl acetate**, focusing on its chemical properties, synthesis, experimental protocols, and applications relevant to researchers and drug development professionals.

Chemical and Physical Properties

Terpinyl acetate is a colorless to pale yellow liquid with well-defined physicochemical properties.[1][4] It is soluble in organic solvents such as ethanol and ether but has limited solubility in water and glycerol.[1][4][8] Key properties are summarized in the table below.

Property	Value	References
CAS Number	80-26-2	[8][9][10]
Molecular Formula	C ₁₂ H ₂₀ O ₂	[6][8][9][10]
Molecular Weight	196.29 g/mol	[6][8][9]
Appearance	Colorless to slightly yellow liquid	[2][4]
Odor	Floral, herbaceous, lavender, bergamot	[2][4][6]
Density	0.953 g/mL at 25 °C	[6]
Boiling Point	220 °C	[6]
Refractive Index	n ₂₀ /D 1.465	[6]
Flash Point	100.00 °C	[3]
FEMA Number	3047	[6]

Synthesis of Terpinyl Acetate

Terpinyl acetate is typically synthesized via the esterification of terpineol with acetic anhydride. [2][3] Alternatively, it can be produced in a one-pot reaction from α -pinene. [11] Various catalytic systems have been developed to improve reaction efficiency, yield, and selectivity. These include mineral acids (H₂SO₄), heterogeneous catalysts like zeolites, and composite systems such as SnCl₄·5H₂O with phosphoric acid. [3][11][12] The choice of catalyst influences reaction conditions and the final product profile.

Experimental Protocols

Synthesis via Esterification of Terpineol

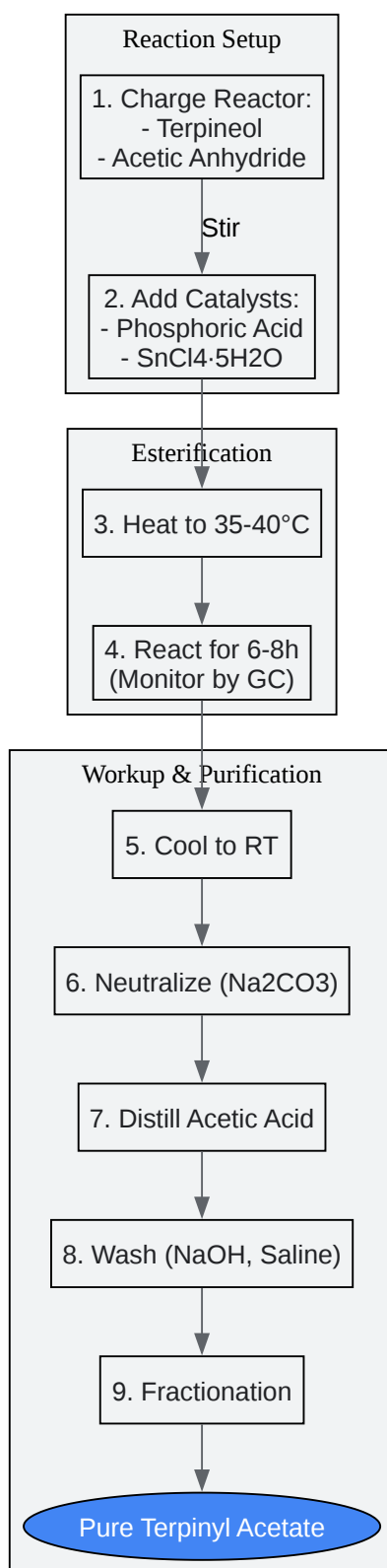
This protocol is based on a method utilizing a SnCl₄·5H₂O and phosphoric acid composite catalyst system, which offers high catalytic activity and selectivity. [12]

Materials:

- Terpineol (0.757 mol, 116.6g)
- Acetic anhydride (0.817 mol, 83.29g)
- Phosphoric acid (0.70g)
- Stannic chloride pentahydrate ($\text{SnCl}_4 \cdot 5\text{H}_2\text{O}$) (0.3997g)
- Sodium carbonate (Na_2CO_3) solution
- 10% Sodium hydroxide (NaOH) solution
- Saturated saline solution
- 500mL three-necked flask, stirrer, thermometer, condenser

Procedure:

- Charge the three-necked flask with 116.6g of terpineol and 83.29g of acetic anhydride.
- Under stirring, add 0.70g of phosphoric acid, followed by 0.3997g of $\text{SnCl}_4 \cdot 5\text{H}_2\text{O}$.
- Continue stirring at room temperature until the $\text{SnCl}_4 \cdot 5\text{H}_2\text{O}$ is completely dissolved.[\[12\]](#)
- Gradually increase the temperature of the reaction mixture to 35-40°C.
- Maintain the reaction at this temperature for 6-8 hours, monitoring progress via Gas Chromatography (GC).[\[12\]](#)
- After the reaction is complete, cool the mixture to room temperature.
- Neutralize the catalysts by adding Na_2CO_3 solution.
- Perform a simple distillation to remove the majority of the unreacted acetic acid.
- Wash the remaining organic phase with a 10% NaOH solution and then with a saturated saline solution until neutral.[\[12\]](#)
- Purify the final product by fractionation (distillation) to obtain high-purity **terpinyl acetate**.[\[12\]](#)



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Caption: Workflow for the synthesis of **terpinyl acetate**.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard method for identifying and quantifying the components in essential oils and reaction mixtures containing **terpinyl acetate**.^{[13][14]}

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer.
- Capillary column (e.g., DB-5ms or equivalent).
- Helium as carrier gas.

Procedure:

- Sample Preparation: Dilute the essential oil or reaction sample in a suitable solvent (e.g., dichloromethane or hexane).
- Injection: Inject a small volume (typically 1 μ L) of the prepared sample into the GC inlet.
- Separation: Program the GC oven with a temperature ramp to separate the components based on their boiling points and column affinity. A typical program might be: hold at 60°C for 2 minutes, ramp at 5°C/min to 120°C, then ramp at 10°C/min to 220°C, and hold for 10 minutes.^[12]
- Detection and Identification: As components elute from the column, they are ionized and fragmented in the mass spectrometer. The resulting mass spectra are compared against a spectral library (e.g., NIST) for compound identification.^{[10][14]}
- Quantification: The relative percentage of each component is determined by integrating the peak areas in the total ion chromatogram.

Biological and Pharmacological Activities

Recent research has highlighted the potential of **terpinyl acetate** in drug development due to its diverse biological activities.

Antimicrobial and Antifungal Activity

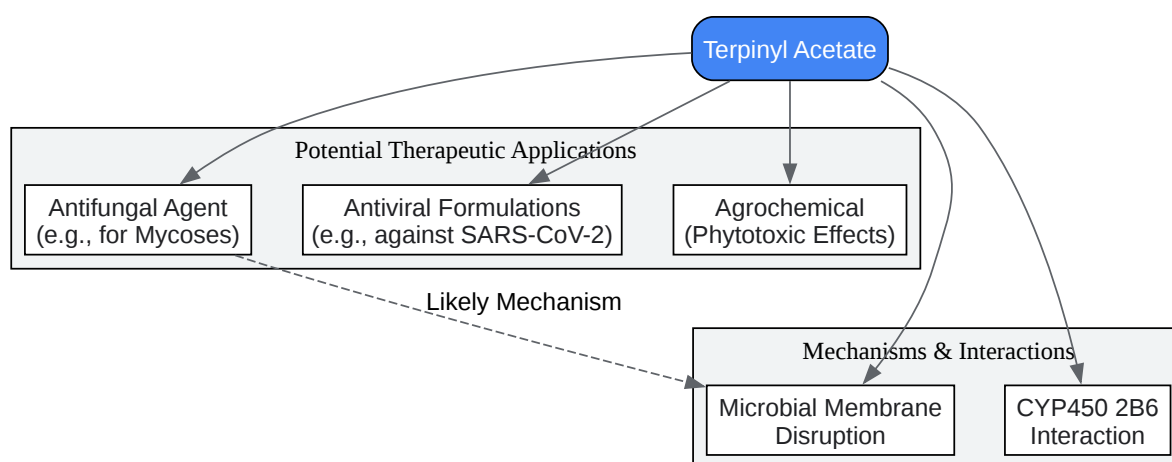
Terpinyl acetate has demonstrated notable antimicrobial and antifungal properties.[1] Studies have shown its efficacy against various fungi and dermatophytes, suggesting its potential for developing treatments for mycoses.[7][13] Its activity against bacteria is generally lower.[7][13] This selective bioactivity makes it an interesting candidate for targeted antimicrobial therapies.

Antiviral Potential

Research has explored the antiviral properties of essential oils containing α -**terpinyl acetate**. One study highlighted its potential role in combating SARS-CoV-2 through various biochemical mechanisms, suggesting its utility in developing new therapeutic formulations.[6]

Other Activities

- **Phytotoxicity:** **Terpinyl acetate** exhibits phytotoxic effects, inhibiting seed germination and radicle growth in certain plant species like *Poa pratensis*. [7][13]
- **Enzyme Interaction:** It may act as a competitive substrate for human cytochrome P450 2B6 (CYP2B6), a key enzyme in drug metabolism.[4] This interaction is a critical consideration in drug development for predicting potential drug-drug interactions.



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Caption: Biological activities and applications of **terpinyl acetate**.

Applications

The unique properties of **terpinyl acetate** lend it to a wide range of applications in various industries.

- **Fragrance and Cosmetics:** It is a key ingredient in perfumes, colognes, soaps, lotions, and other personal care products, valued for its stable and lasting floral-fruity scent.[\[4\]](#)[\[5\]](#)[\[15\]](#)
- **Food and Beverage:** As a FEMA-approved flavoring agent, it is used to impart fruity and herbal notes to beverages, baked goods, and desserts.[\[4\]](#)[\[6\]](#)[\[15\]](#)
- **Aromatherapy:** Its pleasant aroma is utilized in diffusers and essential oil blends to create an uplifting and calming atmosphere.[\[5\]](#)[\[15\]](#)
- **Pharmaceutical Research:** Its antimicrobial, antiviral, and specific enzyme-inhibiting properties make it a subject of interest for the development of new therapeutic agents.[\[6\]](#)[\[7\]](#)[\[16\]](#)
- **Industrial & Other:** It also finds use as a termiticidal agent and as a fragrance in cleaning products and air fresheners.[\[4\]](#)[\[15\]](#)

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